

# using 2-Amino-3'-hydroxy-acetophenone as a reference standard

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	2-Amino-3'-hydroxy-acetophenone hydrochloride
CAS No.:	14665-75-9
Cat. No.:	B598515

[Get Quote](#)

An Application Guide to the Use of 2-Amino-3'-hydroxyacetophenone as a Reference Standard

## Abstract

This comprehensive guide provides detailed application notes and validated protocols for the use of 2-Amino-3'-hydroxyacetophenone as a reference standard in analytical and research settings. Designed for researchers, scientists, and drug development professionals, this document outlines the fundamental physicochemical properties of the compound, procedures for its qualification as a reference material, and its application in High-Performance Liquid Chromatography (HPLC) for purity assessment and identity confirmation. The methodologies are grounded in principles outlined by the International Council for Harmonisation (ICH) and U.S. Food and Drug Administration (FDA) guidelines to ensure scientific integrity and regulatory compliance.

## Introduction: The Role of 2-Amino-3'-hydroxyacetophenone

2-Amino-3'-hydroxyacetophenone, a derivative of 2-hydroxyacetophenone, is a crucial chemical intermediate in the synthesis of various biologically active molecules and pharmaceuticals.[1] Its applications include the synthesis of Pranlukast, a leukotriene receptor antagonist used for treating asthma and allergic rhinitis.[1] Given its importance, ensuring the quality, purity, and identity of 2-Amino-3'-hydroxyacetophenone in manufacturing and research is paramount. This is achieved through the use of a well-characterized reference standard.

A reference standard is a highly purified and extensively characterized material used as a benchmark for qualitative and quantitative analysis.[2][3] It is fundamental for validating analytical methods and ensuring the accuracy and consistency of results in drug development, quality control, and stability studies.[4][5] This guide focuses on the proper qualification and application of 2-Amino-3'-hydroxyacetophenone as such a standard.

## Physicochemical Properties

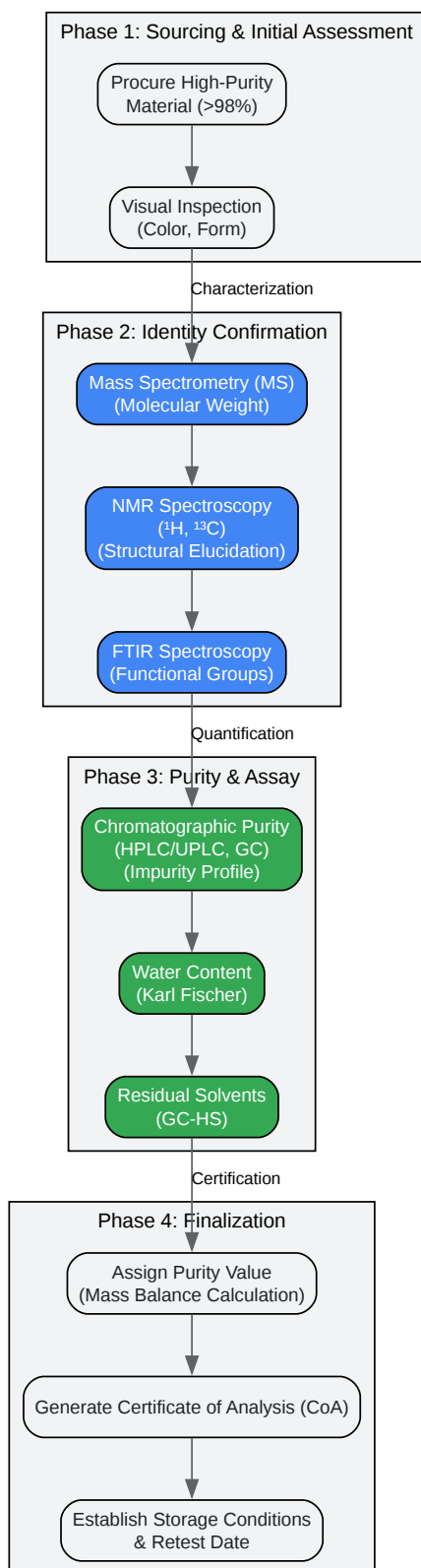
A thorough understanding of the compound's properties is the first step in its use as a standard.

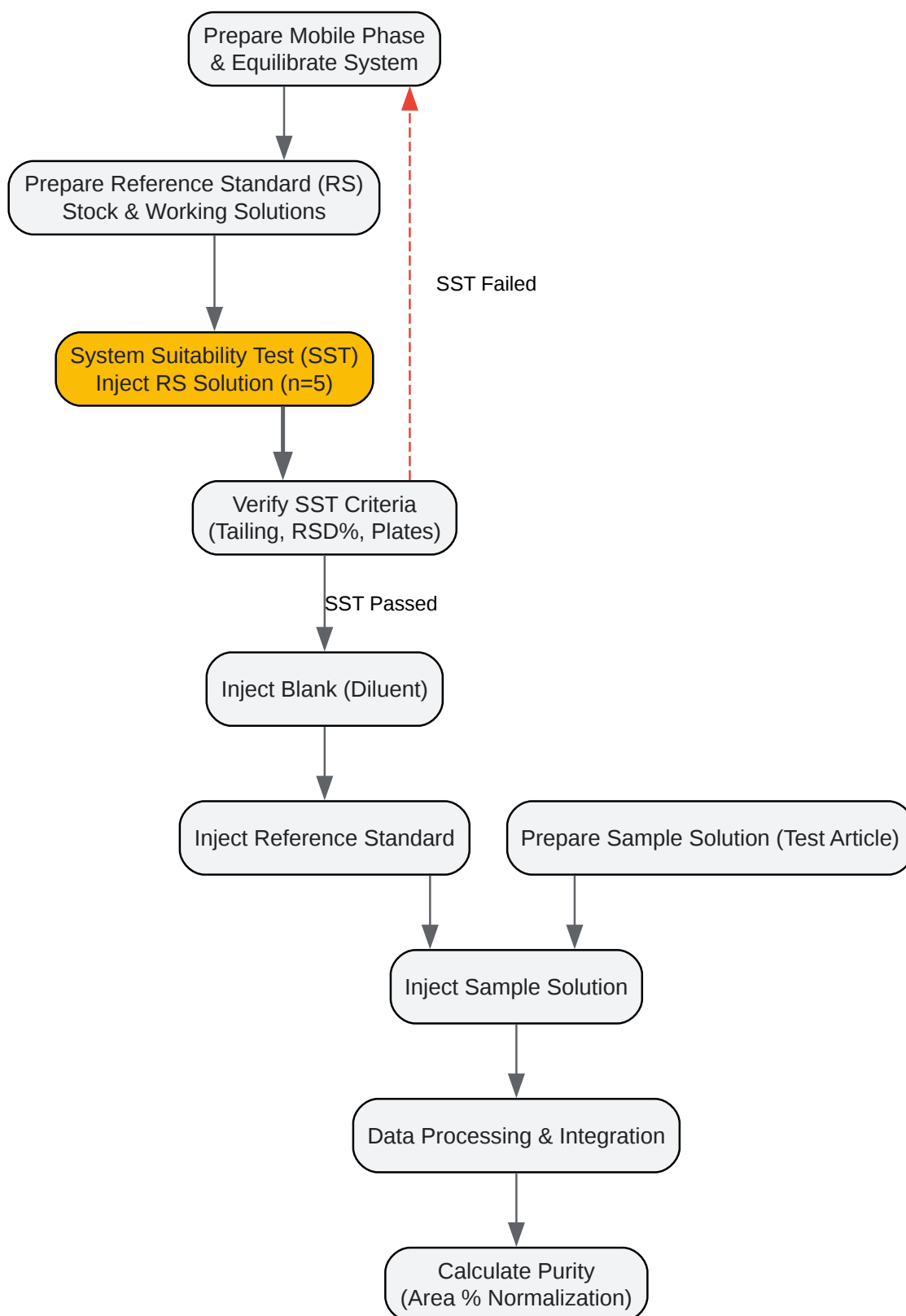
Property	Value	Source
IUPAC Name	1-(2-amino-3-hydroxyphenyl)ethanone	PubChem[6]
CAS Number	4502-10-7	TCI[7]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	PubChem[6]
Molecular Weight	151.16 g/mol	PubChem[6]
Appearance	Light yellow to amber powder/crystal	TCI[7]
Melting Point	182°C (decomposes)	PureSynth[8], TCI[7]
Boiling Point	308°C at 760 mmHg	PureSynth[8]
Purity (Typical)	>98.0% (GC)	TCI[7]

## Qualification of a Reference Standard

Before a batch of 2-Amino-3'-hydroxyacetophenone can be used as a reference standard, it must undergo a rigorous qualification process to confirm its identity and establish its purity.[4][5] Regulatory bodies like the FDA require reference standards to be of the "highest purity that can be obtained through reasonable effort" and to be "thoroughly characterized".[5] This process ensures the standard is suitable for its intended purpose, as outlined in ICH guideline Q2(R1). [9][10]

The qualification workflow establishes an unbroken chain of evidence linking the material to its established chemical structure and purity.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CN114394908A - Method for preparing 2-hydroxy-3-aminoacetophenone - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. [pharmaceutical-networking.com](https://pharmaceutical-networking.com) [[pharmaceutical-networking.com](https://pharmaceutical-networking.com)]
- 3. [veeprho.com](https://veeprho.com) [[veeprho.com](https://veeprho.com)]
- 4. Reference Standard Qualification: US FDA Audit-Ready Documentation for [year] – PharmaRegulatory.in <sup>FADST</sup> India <sup>FADSGCS</sup> Regulatory Knowledge Hub [[pharmaregulatory.in](https://pharmaregulatory.in)]
- 5. [pharmtech.com](https://pharmtech.com) [[pharmtech.com](https://pharmtech.com)]
- 6. 2'-Amino-3'-hydroxyacetophenone | C<sub>8</sub>H<sub>9</sub>NO<sub>2</sub> | CID 20591 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. 2'-Amino-3'-hydroxyacetophenone | 4502-10-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](https://tcichemicals.com)]
- 8. [pure-synth.com](https://pure-synth.com) [[pure-synth.com](https://pure-synth.com)]
- 9. [ema.europa.eu](https://ema.europa.eu) [[ema.europa.eu](https://ema.europa.eu)]
- 10. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [[gmp-compliance.org](https://gmp-compliance.org)]
- To cite this document: BenchChem. [using 2-Amino-3'-hydroxy-acetophenone as a reference standard]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b598515/docs#using-2-amino-3-hydroxy-acetophenone-as-a-reference-standard>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)